

# Personal protective equipment for handling 2-Chlorothiophene

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## Compound of Interest

Compound Name: 2-Chlorothiophene

Cat. No.: B1346680

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## Essential Safety and Handling Guide for 2-Chlorothiophene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Chlorothiophene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of key quantitative data for **2-Chlorothiophene** is presented below for easy reference.

Property	Value
CAS Number	96-43-5[1][2][3][4]
Molecular Formula	C4H3ClS[1][3]
Molecular Weight	118.58 g/mol [1]
Boiling Point	127-129 °C (260.6-264.2 °F) at 760 mmHg[1]
Flash Point	22 °C (71.6 °F)[1]
Specific Gravity	1.280[1]
Vapor Pressure	10.66 hPa at 20 °C[1]
Melting Point	-71.9 °C (-97.4 °F)[1]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety when handling **2-Chlorothiophene**.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. <sup>[5]</sup> Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact with the outer surface. <sup>[5]</sup> <sup>[6]</sup>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. <sup>[6]</sup>

## Experimental Protocols: Handling and Storage

Follow these step-by-step procedures for the safe handling and storage of **2-Chlorothiophene**.

### Engineering Controls:

- All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[7]</sup><sup>[8]</sup>
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[1]</sup><sup>[9]</sup>
- Use explosion-proof electrical, ventilating, and lighting equipment.<sup>[1]</sup><sup>[8]</sup>

### Safe Handling Practices:

- Avoid breathing vapors, mist, or gas.<sup>[1]</sup><sup>[6]</sup><sup>[8]</sup>

- Avoid contact with skin and eyes.[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[\[1\]](#)[\[10\]](#)  
[\[11\]](#)
- Use only non-sparking tools.[\[1\]](#)[\[8\]](#)[\[11\]](#)
- Ground and bond containers and receiving equipment to prevent static electricity discharge.  
[\[1\]](#)[\[8\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[8\]](#)

#### Storage:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)
- Keep the container tightly closed.[\[6\]](#)
- Store under an inert gas, as the substance is hygroscopic.[\[6\]](#)

## Operational and Disposal Plans

#### Spill Response:

- Evacuate: Immediately evacuate the danger area and consult an expert.[\[10\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as sand or earth. Do not use combustible materials like sawdust.[\[7\]](#)
- Collection: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.

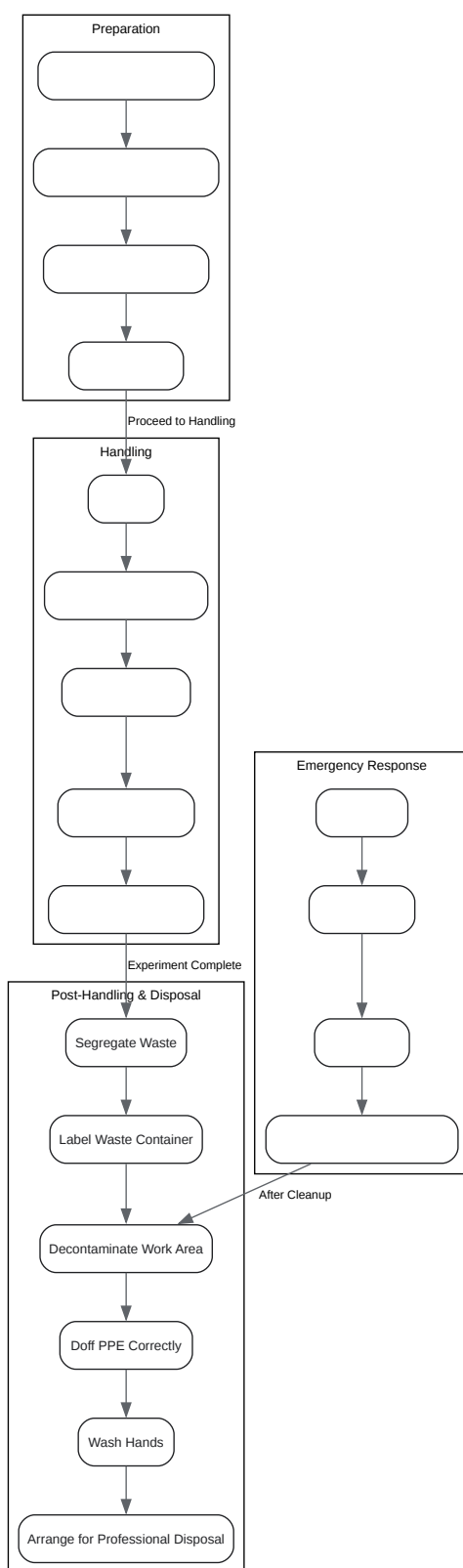
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Collect all decontamination materials for hazardous waste disposal.[8]
- Prevention: Prevent the spill from entering drains.[6][10]

#### Waste Disposal:

- Classification: This material should be handled as hazardous waste.[7] Waste containing **2-Chlorothiophene** should be identified as "Halogenated Organic Waste." [7]
- Containerization: Use a designated, leak-proof, and chemically compatible container for waste collection.[7] The container must be clearly labeled with "Hazardous Waste" and the full chemical name.[7]
- Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with local, regional, and national regulations.[6][12] Do not dispose of it down the drain.[6][10] Contaminated packaging should be disposed of as unused product.[6]

## Workflow for Handling 2-Chlorothiophene

The following diagram illustrates the logical workflow for the safe handling of **2-Chlorothiophene**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **2-Chlorothiophene**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 2-Chlorothiophene | C<sub>4</sub>H<sub>3</sub>ClS | CID 7299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. calpaclab.com [calpaclab.com]
- 5. chemdmart.com [chemdmart.com]
- 6. capotchem.cn [capotchem.cn]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. merckmillipore.com [merckmillipore.com]
- 11. Page loading... [guidechem.com]
- 12. angenechemical.com [angenechemical.com]
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